

A Quantitative Comparison of 2,4-Dichlorobenzoic Acid Solubility Across Various Media

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Compound of Interest

Compound Name: 2,4-Dichlorobenzoic acid

Cat. No.: B195198

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For researchers, scientists, and professionals in drug development, understanding the solubility of **2,4-Dichlorobenzoic acid** is critical for its application in synthesis, formulation, and biological studies. This guide provides a detailed quantitative comparison of its solubility in aqueous and organic media, supported by experimental data and standardized protocols.

Quantitative Solubility Data

The solubility of **2,4-Dichlorobenzoic acid** varies significantly with the solvent and temperature. While it exhibits limited solubility in water, it is considerably more soluble in a range of organic solvents.^[1] The following tables summarize the available quantitative data.

Table 1: Solubility of **2,4-Dichlorobenzoic Acid** in Aqueous Media

Medium	Temperature	Solubility
Water	15 °C	0.36 g/L[2]
Water	Room Temperature	0.1 - 1 g/L[1]
Water	20 °C (pH 7)	189.4 mg/L
Water	Not Specified	0.48 mg/mL[3]
Water	66 °F (approx. 19 °C)	< 1 mg/mL[4]
5% Sodium Hydroxide	Not Specified	Soluble[5]

Table 2: Solubility of **2,4-Dichlorobenzoic Acid** in Organic Solvents

Recent studies have systematically measured the solubility of **2,4-Dichlorobenzoic acid** in various pure solvents at different temperatures using a static equilibrium method coupled with HPLC analysis.[6]

Solvent	Temperature (K)	Molar Fraction (10^3)	Solubility (g/100g Solvent) ¹
Methanol	273.15	11.52	6.89
	298.15	14.79	
	318.15	26.65	
Ethanol	273.15	9.87	4.12
	298.15	8.49	
	318.15	14.61	
Acetone	273.15	35.12	11.63
	298.15	20.37	
	318.15	32.61	
Acetonitrile	273.15	18.76	4.41
	298.15	8.44	
	318.15	14.54	
Ethyl Acetate	273.15	21.33	8.78
	298.15	16.94	
	318.15	28.77	
Isopropanol	273.15	7.98	2.55
	298.15	5.14	
	318.15	9.07	
n-Butanol	273.15	6.89	1.80
	298.15	3.69	
	318.15	6.55	
Toluene	273.15	3.45	0.60
	298.15	1.23	

318.15	12.54	2.35	
Cyclohexane	273.15	0.21	0.05
298.15	0.45	0.10	
318.15	0.89	0.21	
1,4-Dioxane	273.15	28.99	12.01
298.15	51.23	22.65	
318.15	79.87	38.12	

¹Calculated from molar fraction data for easier comparison. The original study presented data as molar fractions.

Experimental Protocols

The determination of solubility is a fundamental experimental procedure. The data presented above was primarily obtained using a static equilibrium method, which is a variation of the widely accepted shake-flask method.

Static Equilibrium / Shake-Flask Method for Solubility Determination

This method is considered the gold standard for determining the thermodynamic equilibrium solubility of a compound.

1. Preparation of Saturated Solution:

- An excess amount of solid **2,4-Dichlorobenzoic acid** is added to a known volume of the selected solvent in a sealed, thermostated vessel or flask.^[7]
- Ensuring an excess of undissolved solid is crucial for the solution to reach saturation.^[8]

2. Equilibration:

- The sealed vessel is placed in a thermostatic shaker or agitator.

- The mixture is agitated at a constant temperature (e.g., 298.15 K) for a sufficient duration (typically 24-48 hours) to ensure that equilibrium between the dissolved and undissolved solute is achieved.[8]

3. Sample Collection and Preparation:

- After equilibration, agitation is stopped, and the suspension is allowed to settle.
- A sample of the supernatant (the clear liquid above the solid) is carefully withdrawn using a syringe.
- The sample is immediately filtered through a syringe filter (e.g., 0.45 μm) to remove any undissolved microcrystals. This step is critical for accurate measurement.

4. Quantification:

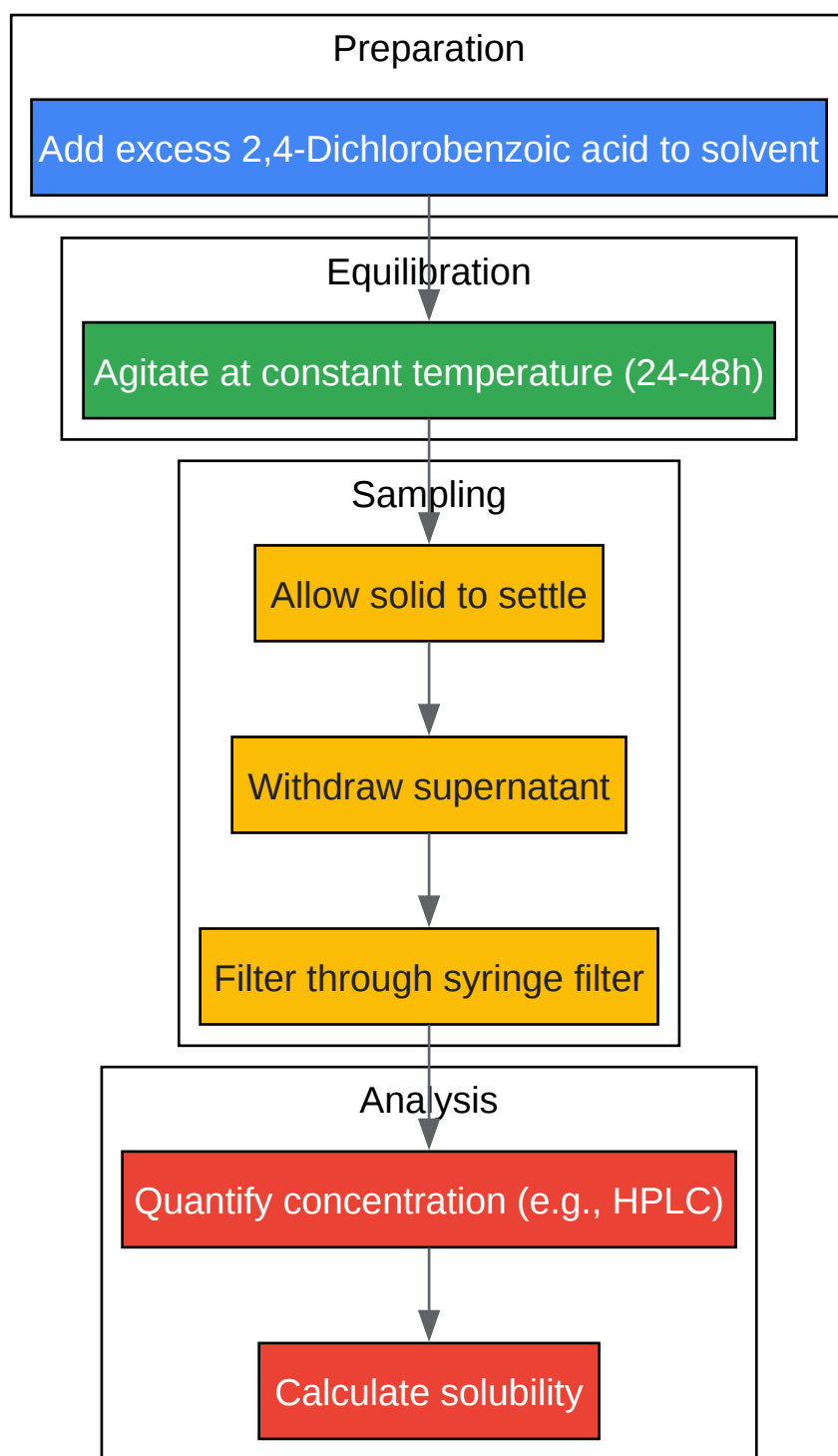
- The concentration of **2,4-Dichlorobenzoic acid** in the clear, filtered saturated solution is determined using a validated analytical technique.
- High-Performance Liquid Chromatography (HPLC) is a common and accurate method for quantification.[6] A calibration curve is prepared using standard solutions of known concentrations to accurately determine the concentration of the sample.
- Other methods like UV-Vis spectrophotometry can also be used if the compound has a suitable chromophore.

5. Calculation of Solubility:

- The determined concentration represents the solubility of the compound in that specific solvent at the given temperature.
- The results are typically expressed in units such as g/L, mg/mL, or molarity (mol/L).

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility using the shake-flask method.



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Caption: Workflow for determining solubility via the shake-flask method.

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